

Essential Safety and Operational Guide for Handling (Rac)-IBT6A

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Compound of Interest

Compound Name: (Rac)-IBT6A

Cat. No.: B1139227

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **(Rac)-IBT6A** in a laboratory setting. It is designed to be a primary resource for ensuring the safe and effective use of this compound in research and development.

(Rac)-IBT6A is a research chemical, and while a comprehensive official Safety Data Sheet (SDS) from the manufacturer should always be consulted prior to handling, this document synthesizes available safety information and established best practices for managing hazardous chemical compounds. The information herein is intended to supplement, not replace, the manufacturer's official SDS.

Chemical and Physical Properties

A summary of the key quantitative data for **(Rac)-IBT6A** is presented in the table below for quick reference.

Property	Value
CAS Number	1412418-47-3
Molecular Formula	C ₂₂ H ₂₂ N ₆ O
Molecular Weight	386.45 g/mol
Appearance	Solid Powder
Solubility	Soluble in DMSO (45 mg/mL)
Storage Temperature	Powder: -20°C for up to 3 years
In solvent: -80°C for up to 1 year	

Hazard Identification and Personal Protective Equipment (PPE)

(Rac)-IBT6A is classified as a hazardous substance. The following hazard and precautionary statements have been identified.[\[1\]](#)

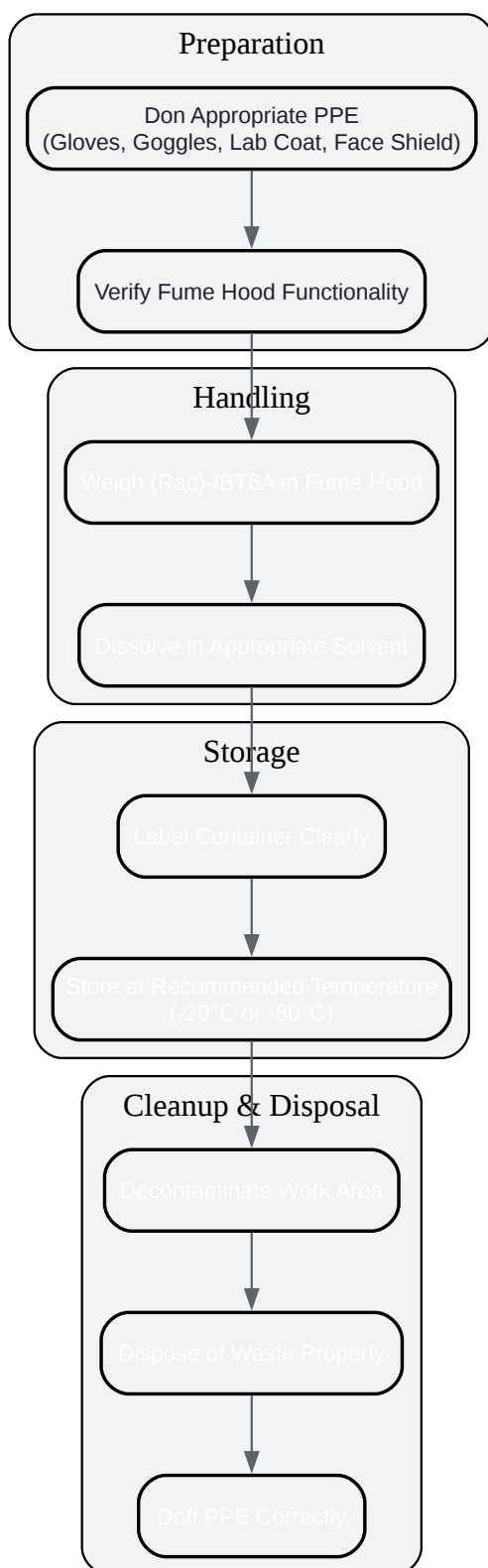
- Hazard Statements:
 - H302: Harmful if swallowed.[\[1\]](#)
 - H312: Harmful in contact with skin.[\[1\]](#)
 - H332: Harmful if inhaled.[\[1\]](#)
- Precautionary Statements:
 - P280: Wear protective gloves, protective clothing, eye protection, and face protection.[\[1\]](#)
 - P501: Dispose of contents/container in accordance with local regulations.[\[1\]](#)

Due to the identified hazards, the following personal protective equipment is mandatory when handling **(Rac)-IBT6A**:

- **Eye and Face Protection:** Chemical safety goggles and a face shield are required to protect against splashes.
- **Skin Protection:** A lab coat must be worn. Chemical-resistant gloves (such as nitrile or neoprene) are essential to prevent skin contact.
- **Respiratory Protection:** Handling of the solid powder should be conducted in a certified chemical fume hood to avoid inhalation of dust.

Safe Handling and Storage Workflow

The following diagram illustrates the standard workflow for the safe handling and storage of **(Rac)-IBT6A**.



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Caption: Workflow for Safe Handling of **(Rac)-IBT6A**.

Experimental Protocols

Protocol for Safe Handling and Preparation of (Rac)-IBT6A Solution

- Preparation:
 - Before handling, ensure all required PPE is correctly worn (chemical safety goggles, face shield, lab coat, and chemical-resistant gloves).
 - Verify that the chemical fume hood is functioning correctly.
- Weighing:
 - Perform all weighing of the solid **(Rac)-IBT6A** powder inside the certified chemical fume hood.
 - Use a tared, sealed container to minimize exposure.
- Dissolution:
 - In the fume hood, add the desired solvent (e.g., DMSO) to the container with the weighed **(Rac)-IBT6A**.
 - Gently agitate the mixture to ensure complete dissolution.
- Storage of Solution:
 - Clearly label the container with the compound name, concentration, solvent, date of preparation, and appropriate hazard symbols.
 - Store the solution at -80°C for long-term stability.

Emergency Procedures

- In Case of Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek immediate medical attention.

- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- In Case of Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- In Case of Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Spill and Disposal Plan

- Spill Response:
 - In the event of a spill, evacuate the immediate area and alert others.
 - Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand, or earth).
 - Carefully collect the absorbed material into a sealed, labeled container for hazardous waste.
 - Decontaminate the spill area with a suitable cleaning agent.
- Disposal Plan:
 - All waste materials contaminated with **(Rac)-IBT6A**, including empty containers, used PPE, and spill cleanup materials, must be disposed of as hazardous chemical waste.[1]
 - Follow all institutional, local, and national regulations for the disposal of hazardous materials. Do not dispose of down the drain or in general waste.

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References

- 1. (Rac)-IBT6A | Btk inhibitor 1 | BTK | Ambeed.com [ambeed.com]
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